

Application Notes: Lucidin Primeveroside

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Compound Focus: Lucidin

CAS No.: 478-08-0

Cat. No.: S533740

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1. Source and Significance **Lucidin** primeveroside is an **anthraquinone glycoside** found in the roots of *Rubia tinctorum* L. (madder) [1] [2]. It has been used for over 2000 years as a natural dye for textiles [1]. From a pharmacological perspective, it is a precursor to the compound **lucidin**, which has demonstrated genotoxic potential in studies, forming **lucidin**-specific DNA adducts and increasing mutation frequencies in mice [3].

2. Key Physicochemical Properties The table below summarizes the key identifying information for **lucidin** primeveroside.

Property	Description
Chemical Name	Lucidin primeveroside (Lucidin 3-O-β-primeveroside) [3]
Synonyms	Lucidin 3-primveroside [4]
CAS Registry Number	29706-59-0 [3]
Molecular Formula	C ₂₆ H ₂₈ O ₁₄ [4] [3]
Molecular Weight	564.49 g/mol [3]
Appearance	Solid, light yellow to yellow [3]

Experimental Protocols

Protocol 1: Isolation and Extraction from Madder Root

This protocol is adapted from established procedures for extracting **lucidin** primeveroside from the roots of *Rubia tinctorum* L. [1] [2].

1.1 Materials

- **Plant Material:** Dried roots of *Rubia tinctorum* L.
- **Solvent:** Absolute ethanol
- **Equipment:** Reflux apparatus, filtration setup, rotary evaporator, crystallization vessels

1.2 Procedure

- **Extraction:** Place the dried madder root powder in a reflux apparatus. Perform a hot extraction using absolute ethanol as the solvent [1].
- **Filtration:** After extraction, filter the mixture to remove solid plant debris [1].
- **Concentration:** Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain a dried extract [1].
- **Crystallization:** Re-dissolve the dried extract in methanol. Subject the solution to slow, gravitational separation to obtain crystals of **lucidin** primeveroside [1] [2].

1.3 Critical Notes

- The use of **ethanol** is crucial. This method yields four main anthraquinone compounds: **lucidin primeveroside**, **ruberythric acid**, **alizarin**, and **lucidin- ω -ethyl ether** [1].
- Be aware that **lucidin- ω -ethyl ether** is not a natural compound but an artifact formed during ethanol reflux [1].
- The resulting dried extract is stable, not moisture-sensitive, and can be re-dissolved in methanol or other solvents for further analysis [1].

Protocol 2: Identification and Structural Elucidation

This protocol outlines the techniques used to confirm the identity and structure of isolated **lucidin** primeveroside.

2.1 Analytical Techniques

- **High-Performance Liquid Chromatography (HPLC):** Used to separate and identify **lucidin** primeveroside in the crude extract [1].
- **Nuclear Magnetic Resonance (NMR):** Record ^1H NMR (at 500 MHz) and ^{13}C NMR (at 125 MHz) spectra using deuterated DMSO as the solvent. This provides definitive information on the molecular structure and primeverose glycosidic linkage [1] [2].
- **X-ray Crystallography:** The crystal structure of **lucidin** primeveroside has been elucidated, confirming it as the first known crystal structure of an anthraquinone glycoside [1] [2].

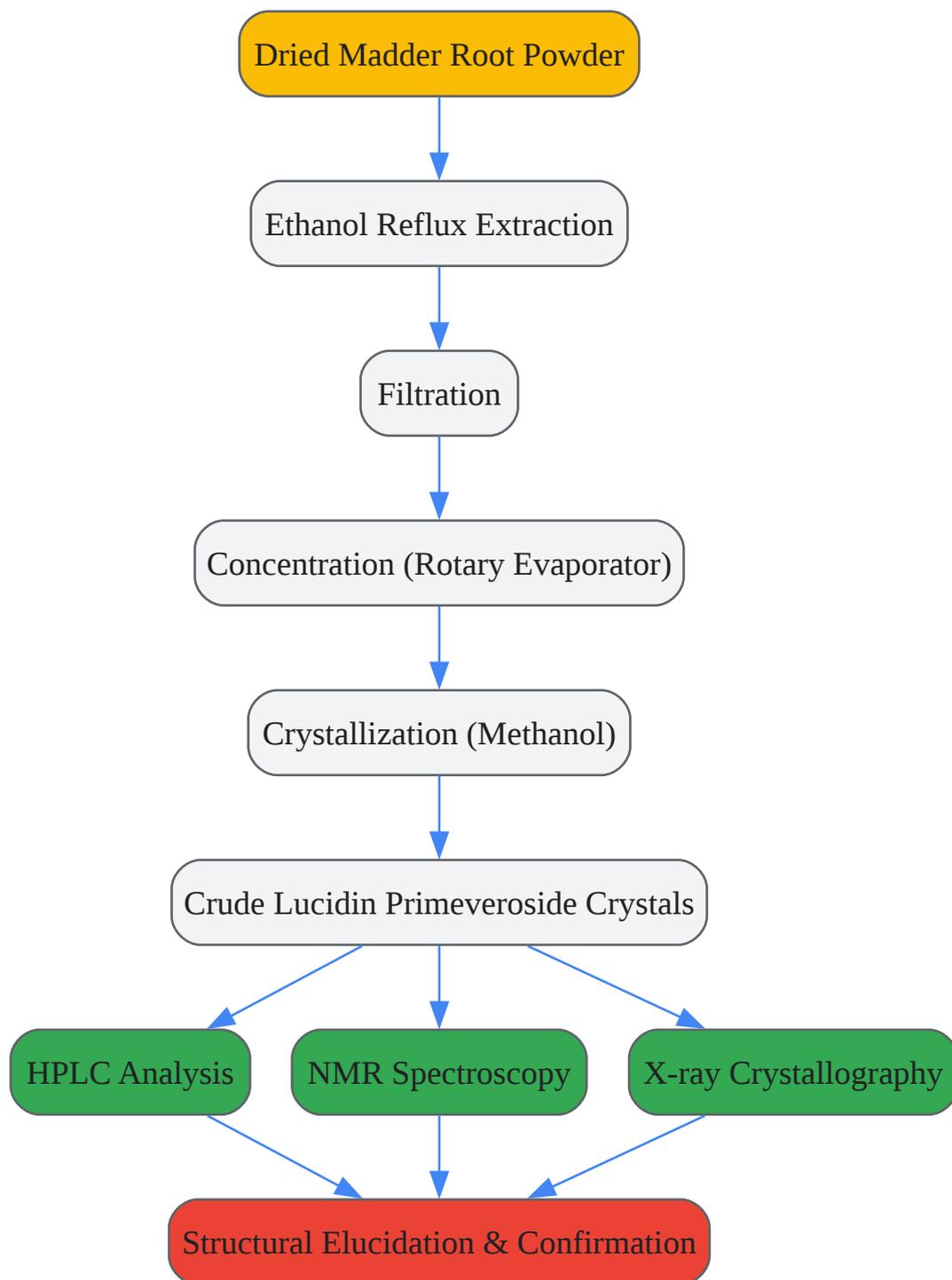
Safety and Handling Notes

Research indicates that **lucidin** primeveroside itself can be metabolically converted in the body to **lucidin**, a genotoxic compound [3].

- **In Vivo Data:** Dietary administration of **lucidin** primeveroside (0.3% in diet) to mice for 4 or 13 weeks induced the formation of **lucidin**-specific DNA adducts and increased mutation frequencies [3].
- **Handling Recommendation:** For research use only. This product is a controlled substance in some territories and is not for medicinal use [3].

Experimental Workflow Diagram

The following diagram illustrates the complete isolation and analysis workflow for **lucidin** primeveroside.



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Conclusion

This document provides a foundational guide for researchers working with **lucidin** primeveroside. The protocols for extraction and characterization are well-established, enabling the production of pure compound for investigative studies. However, the critical safety findings regarding its metabolic conversion to a genotoxic agent necessitate careful handling and inform its potential applications in drug discovery, underscoring the importance of thorough safety profiling in any development pipeline.

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To cite this document: Smolecule. [Application Notes: Lucidin Primeveroside]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533740#lucidin-primeveroside-isolation>]

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